

Essential Safety and Handling Protocols for M090

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Compound of Interest

Compound Name: M090

Cat. No.: B15536715

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Disclaimer: The identifier "**M090**" does not correspond to a standard chemical name. The following safety and logistical information is based on the Safety Data Sheet (SDS) for a chemical product identified as **M090-4**. Researchers and laboratory personnel must consult the specific SDS for the product they are using.

This guide provides essential, immediate safety and logistical information, including operational and disposal plans for handling **M090-4**. It is intended for researchers, scientists, and drug development professionals to ensure safe laboratory practices.

Health Hazard Information

While **M090-4** is not classified as a hazardous substance under normal use, it contains less than 0.1% Sodium Azide.^[1] Awareness of potential health effects from prolonged or significant exposure is crucial.

- Eye Contact: May cause temporary irritation upon direct contact.^[1]
- Skin Contact: Prolonged exposure can lead to skin dryness or mild irritation.^[1]
- Inhalation: Not considered an inhalation hazard under typical conditions, though extended inhalation may be harmful.^[1]
- Ingestion: Swallowing large amounts may result in discomfort.^[1]

Personal Protective Equipment (PPE)

The selection and use of appropriate PPE are critical to minimizing exposure.

Protection Category	Recommended Equipment	Specifications and Remarks
Eye Protection	Safety Glasses	Should be equipped with side shields to protect against splashes. [1]
Hand Protection	Protective Gloves	The choice of glove material should be confirmed with the supplier for suitability, as liquids may penetrate them. Frequent changes are advised. [1]
Skin and Body	Laboratory Coat	A standard lab coat is generally sufficient for routine handling.
Respiratory	Not typically necessary	Operations should be conducted in an area with adequate ventilation. [1]

Operational and Disposal Plans

Adherence to proper handling, storage, and disposal protocols is mandatory for laboratory safety.

Handling and Storage Procedures

- Handling:
 - Avoid direct contact with eyes and prolonged skin exposure.[\[1\]](#)
 - Thoroughly wash hands after handling the substance.[\[1\]](#)

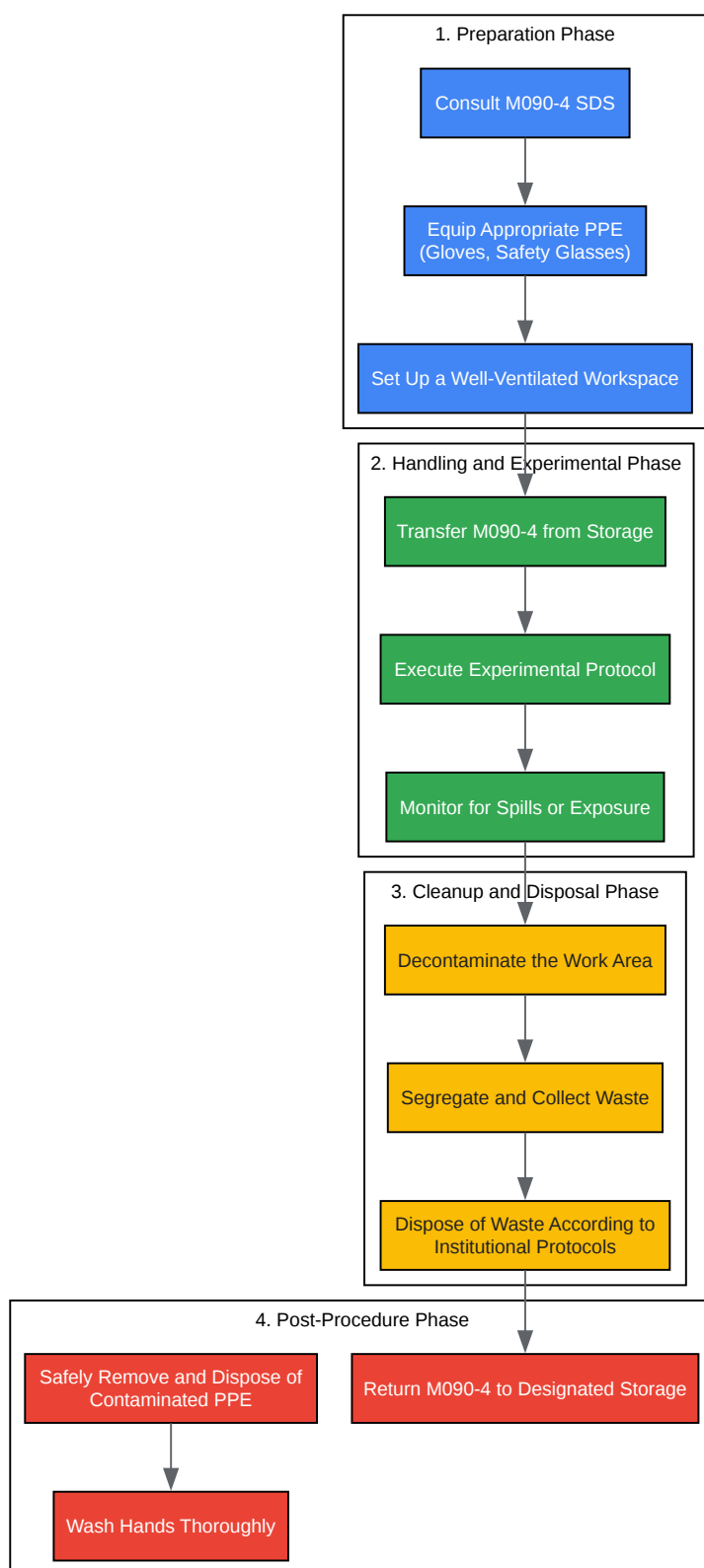
- Uphold good industrial hygiene practices.[\[1\]](#)
- Ensure the work area is well-ventilated.[\[1\]](#)
- Maintain clear access to an emergency water supply and eyewash station.[\[1\]](#)
- Storage:
 - Keep the container securely sealed when not in use.[\[1\]](#)
 - Store the product away from incompatible materials.[\[1\]](#)

Disposal Plan

- All waste materials and residues must be disposed of in compliance with local, state, and federal regulations.[\[1\]](#)
- Any unused product should be disposed of following the same procedures as for waste products.[\[1\]](#)

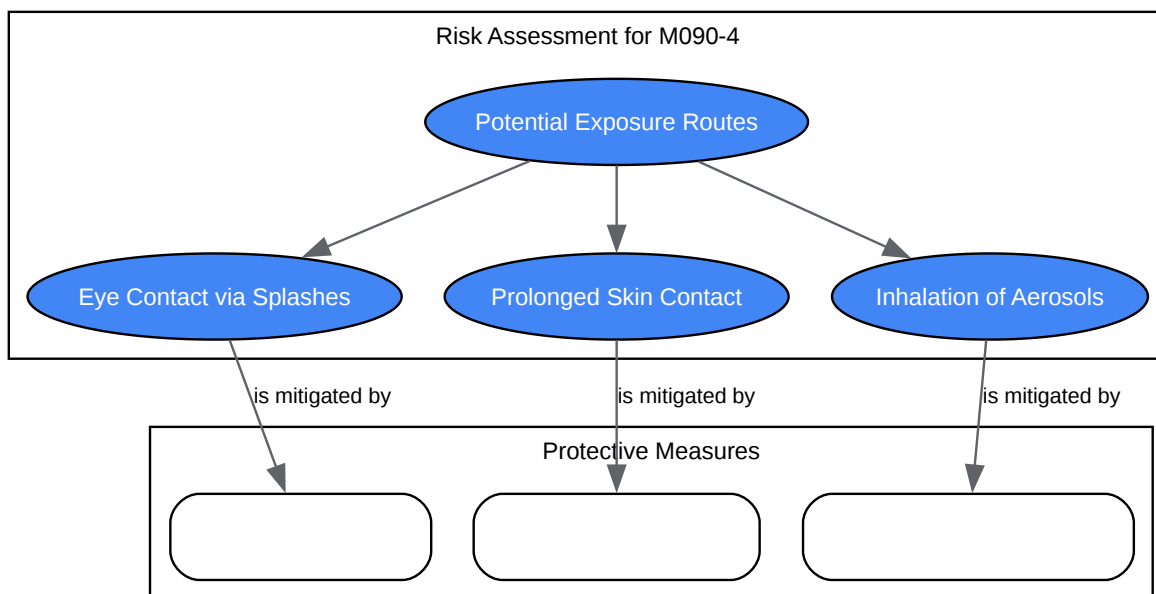
Visual Guides for Safe Handling

The following diagrams illustrate key workflows and logical relationships for the safe management of **M090-4** in a laboratory setting.



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Caption: Standard Operating Procedure for **M090-4** Handling.



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Caption: PPE Selection Logic Based on Hazard Assessment.

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References

- 1. mblbio.com [mblbio.com]
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